

The Biochemical Impact of Pyrazinoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Orazamide

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Introduction

Pyrazinoic acid (POA), the active metabolite of the cornerstone anti-tuberculosis drug pyrazinamide (PZA), plays a crucial role in the treatment of *Mycobacterium tuberculosis* infections. Unlike many antibiotics, POA exhibits a multi-faceted mechanism of action, targeting several key biochemical pathways within the bacillus. This technical guide provides an in-depth overview of the primary pathways affected by POA, presenting quantitative data, detailed experimental protocols, and visual representations of the underlying molecular interactions and experimental workflows. This document is intended for researchers, scientists, and drug development professionals engaged in the study of antimicrobial agents and tuberculosis.

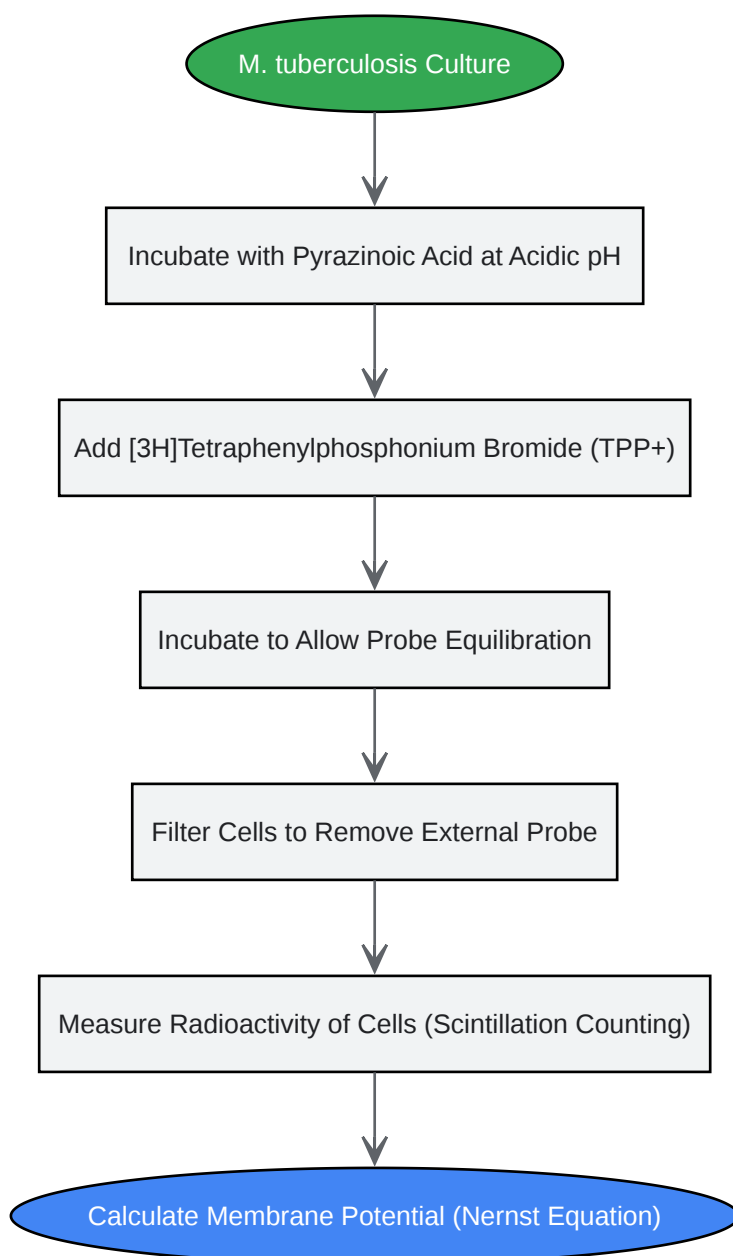
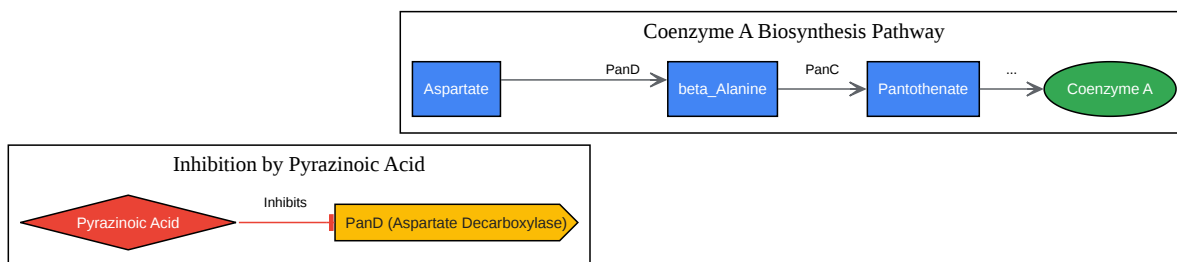
Inhibition of Coenzyme A Biosynthesis

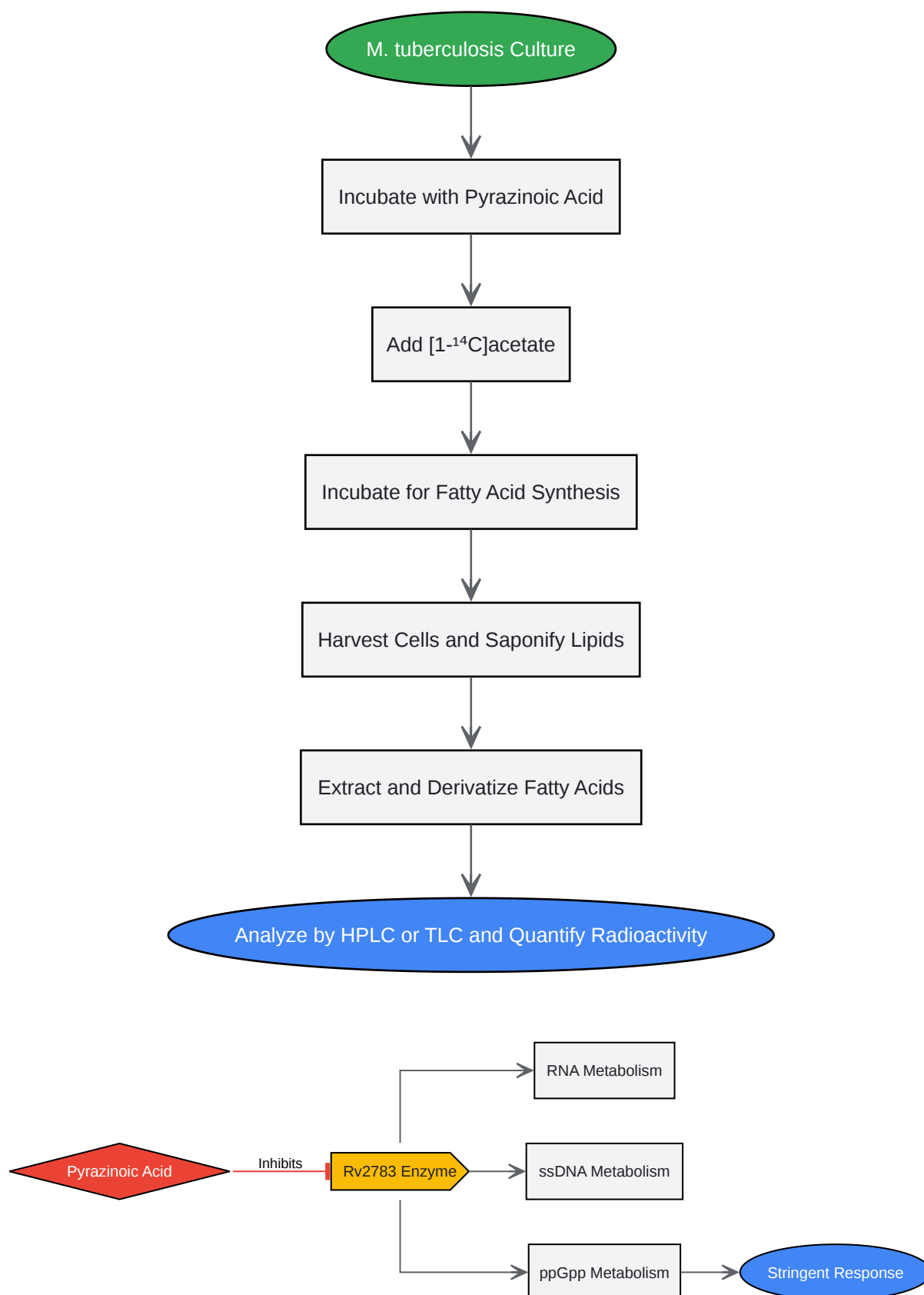
A primary and well-established target of pyrazinoic acid is the biosynthesis of Coenzyme A (CoA), an essential cofactor in numerous metabolic processes, including the citric acid cycle and fatty acid metabolism. POA exerts its inhibitory effect by directly targeting the enzyme Aspartate Decarboxylase (PanD), which catalyzes a critical step in the CoA biosynthetic pathway.

Quantitative Data: Inhibition of PanD and Binding Affinity of POA

Parameter	Value	Target/Condition	Reference
IC50	~25 µg/mL	Conversion of aspartate to β-alanine by PanD	[1]
Ki	0.78 ± 0.05 mM	Competitive inhibition of PanD by POA	[2]
KM	1.08 ± 0.06 mM	Substrate (aspartate) for PanD	[2]
KD	6.1 ± 0.5 µM	Binding of POA to wild-type PanD	[1]
KD	No binding detected	Binding of POA to resistant PanD mutants	[1]

Signaling Pathway: Inhibition of Coenzyme A Biosynthesis by Pyrazinoic Acid





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References

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- 2. researchgate.net [researchgate.net]
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